

FMF-04-159-2: Operational Safety & Disposal Protocol

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Compound of Interest

Compound Name: FMF-04-159-2

CAS No.: 2364489-81-4

Cat. No.: B607487

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Executive Summary

FMF-04-159-2 is a potent, covalent inhibitor targeting the TAIRE kinase family (specifically CDK14) and JAK3. Unlike reversible inhibitors, this compound forms a permanent chemical bond with cysteine residues (e.g., Cys909 in JAK3). Operational Consequence: This irreversible binding mechanism implies high biological potency and potential toxicity at low concentrations.

Immediate Directive: Treat **FMF-04-159-2** as a High Potency Active Pharmaceutical Ingredient (HPAPI). All disposal must utilize high-temperature incineration. Do not discharge into municipal water systems.

Compound Profile & Risk Assessment

To handle **FMF-04-159-2** safely, one must understand its chemical behavior. It is not merely a "toxic chemical"; it is a "molecular warhead."

- Mechanism of Action (The "Why"): **FMF-04-159-2** utilizes an electrophilic warhead (typically an acrylamide or similar Michael acceptor) to attack a nucleophilic cysteine thiol on the target protein.
- Safety Implication: This reactivity means the compound can potentially alkylate human proteins irreversibly upon contact or inhalation.

- Environmental Impact: As a stable organic molecule designed to survive biological systems, it resists degradation in standard wastewater treatment, posing chronic risks to aquatic life.

Hazard Classification Table

Parameter	Classification / Status	Operational Requirement
Compound Class	Covalent Kinase Inhibitor	Handle in BSL-2 or Chemical Fume Hood
Toxicity Potential	High (Cytotoxic/Teratogenic potential)	Double-gloving (Nitrile) & Tyvek sleeves
RCRA Status	Non-listed (Treat as P-Listed equivalent)	Zero drain disposal
Physical State	Solid (Powder) or DMSO Solution	HEPA filtration for solids; impervious containers for liquids

Self-Validating Deactivation & Spill Response

A "self-validating" system means the protocol itself ensures safety. For covalent inhibitors, we utilize their specific chemistry for neutralization during spills.

The Logic: **FMF-04-159-2** targets thiols (sulfur groups). Therefore, treating a spill with a strong nucleophile or oxidant will react with the warhead, rendering it chemically inert before cleanup.

Spill Decontamination Protocol

- Minor Spills (<10 mL/mg):
 - Isolate: Evacuate immediate area.
 - Neutralize: Apply 10% Bleach (Sodium Hypochlorite) solution.
 - Mechanism:[\[2\]](#) Oxidation destroys the electrophilic warhead, preventing it from reacting with biological targets.
 - Wait Time: Allow 15 minutes of contact time.

- Absorb: Use chemically inert absorbent pads.
- Clean: Follow with a surfactant (soap) wash, then a water rinse.
- Disposal: Collect all pads and PPE into the Hazardous Waste stream (see Section 3).

Step-by-Step Disposal Workflow

Do not mix **FMF-04-159-2** waste with general solvent waste. It requires a dedicated stream to ensure incineration.

A. Solid Waste (Powder, Contaminated Consumables)

- Scope: Vials, weigh boats, pipette tips, gloves, and absorbent pads.
- Protocol:
 - Primary Containment: Place items immediately into a clear, sealable polyethylene bag (4 mil thickness).
 - Secondary Containment: Place the sealed bag into a rigid, screw-top container (e.g., HDPE wide-mouth jar).
 - Labeling: Affix a yellow hazardous waste label.
 - Text: "Solid Waste: Toxic / Cytotoxic - **FMF-04-159-2** - Destined for Incineration."

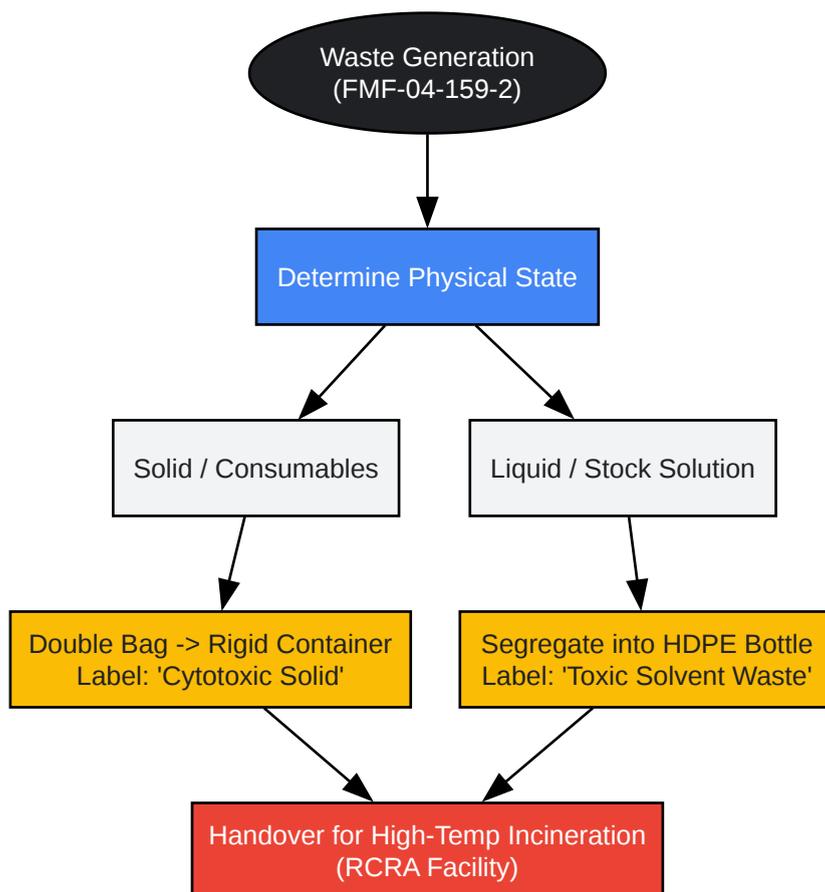
B. Liquid Waste (Mother Liquors, DMSO Stocks)

- Scope: Expired stock solutions, cell culture media containing >1 μM compound.
- Protocol:
 - Segregation: Use a dedicated amber glass or HDPE waste bottle. Do not mix with oxidizers (e.g., Nitric Acid) as this may cause uncontrolled exothermic reactions.
 - Labeling: List all solvents (e.g., "DMSO 99%, **FMF-04-159-2** <1%").
 - Handover: Cap tightly. Wipe the exterior with 10% bleach, then ethanol.

Visualized Workflows (DOT Diagrams)

Figure 1: Waste Categorization Decision Tree

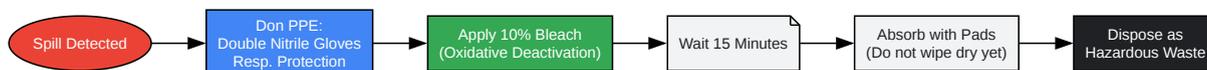
This logic gate ensures no **FMF-04-159-2** enters the municipal water supply.



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Figure 2: Spill Response & Deactivation Logic

This workflow utilizes the chemical vulnerability of the inhibitor to ensure safe cleanup.



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[1]

Regulatory Compliance & Transport

Although **FMF-04-159-2** may not have a specific UN number, it must be transported under generic toxic codes to ensure EHS compliance.

- US EPA Waste Code (Recommendation): Since it is not explicitly listed, use P001 (Warfarin/Anti-coagulant analog) or U010 (Mitomycin C analog) logic—classifying it as "Acutely Toxic."
- DOT Shipping Name (for waste):
 - Proper Shipping Name: Waste Toxic solids, organic, n.o.s. (Contains **FMF-04-159-2**)[3][4][5][6][7]
 - Hazard Class: 6.1
 - Packing Group: II

References

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- Occupational Safety and Health Administration (OSHA). "Controlling Occupational Exposure to Hazardous Drugs." [8][9] OSHA Safety and Health Topics.
- U.S. Environmental Protection Agency (EPA). "RCRA Hazardous Waste Codes: P-List and U-List." 40 CFR Part 261.33.[10]

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